

# Heptyl Octanoate: A Physicochemical Analysis of its Thermal Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Heptyl octanoate*

Cat. No.: *B1208286*

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This technical guide provides a comprehensive overview of the boiling and melting points of **heptyl octanoate**, a fatty acid ester. The document details its key physical properties, outlines established experimental methodologies for their determination, and presents a logical workflow for these analytical procedures. This information is critical for professionals in research and development who require precise data for formulation, synthesis, and quality control.

## Core Physicochemical Data

**Heptyl octanoate**, also known as heptyl caprylate, is an ester with the molecular formula C15H30O2. Its thermal properties are crucial for a variety of applications, including its use as a flavoring agent and in the formulation of cosmetics and pharmaceuticals. The accepted boiling and melting points are summarized below.

Property	Value	Conditions
Melting Point	-10 °C	at 760.00 mm Hg <a href="#">[1]</a> <a href="#">[2]</a>
	-10.6 °C	
Boiling Point	291 °C	at 760.00 mm Hg <a href="#">[1]</a> <a href="#">[2]</a>
	160 °C	at 14.00 mm Hg <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
	290.5 °C	
	290.3 °C	at 760 mmHg <a href="#">[5]</a>

## Experimental Determination of Thermal Properties

The determination of accurate melting and boiling points is fundamental to characterizing a pure substance. While specific experimental reports for **heptyl octanoate** are not readily available in the public domain, the following are standard and widely accepted methods for determining these properties for esters and other organic compounds.

### Melting Point Determination: Capillary Method

The melting point of a crystalline solid is the temperature at which it transitions into a liquid state. For pure substances, this occurs over a narrow temperature range. The capillary method is a common and reliable technique for determining this value.

Protocol:

- Sample Preparation: A small amount of the crystalline **heptyl octanoate** is finely ground and packed into a capillary tube, which is sealed at one end. The sample should be compact and fill the bottom 1-2 mm of the tube to ensure even heating.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a similar device, which allows for controlled heating and clear observation of the sample.
- Heating and Observation: The sample is heated at a steady and slow rate, typically around 1-2 °C per minute, to ensure thermal equilibrium.

- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure compound, this range should be narrow, typically less than 1°C. An impure compound will exhibit a broader melting range and a depression of the melting point.

## Boiling Point Determination: Distillation Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. The distillation method is a standard procedure for determining the boiling point of a liquid.

Protocol:

- Apparatus Setup: A distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a collection flask. The thermometer bulb should be positioned so that it is level with the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Heating: The **heptyl octanoate** is placed in the round-bottom flask with a few boiling chips to ensure smooth boiling. The liquid is then heated gently.
- Equilibrium and Measurement: As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will stabilize at the boiling point of the substance. This stable temperature reading is recorded as the boiling point. It is crucial to note the atmospheric pressure at the time of the experiment, as the boiling point is dependent on pressure.

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for the determination of the melting point of a solid organic compound like **heptyl octanoate**.



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)